

An In-depth Technical Guide to Iron-Terbium Phase Equilibria

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Iron;terbium

Cat. No.: B15486611

[Get Quote](#)

This technical guide provides a comprehensive overview of the phase equilibria in the iron-terbium (Fe-Tb) binary system. It is intended for researchers, scientists, and professionals in materials science and related fields. This document summarizes the critical phase relationships, crystallographic data of intermetallic compounds, and the experimental methodologies employed for their determination.

Introduction to the Iron-Terbium System

The Fe-Tb system is characterized by a series of intermetallic compounds that are of interest for their magnetic properties, particularly in the development of magnetostrictive and permanent magnet materials. A thorough understanding of the phase equilibria is crucial for the design and processing of these advanced materials. The system exhibits limited terminal solid solubility and is defined by several peritectic and eutectic reactions.

Intermetallic Compounds and Phase Transformations

The Fe-Tb phase diagram is characterized by the presence of four stable intermetallic compounds: TbFe_2 , TbFe_3 , $\text{Tb}_6\text{Fe}_{23}$, and $\text{Tb}_2\text{Fe}_{17}$.^[1] These compounds are formed through a series of incongruent melting reactions. A eutectic reaction is also observed in the terbium-rich region of the phase diagram.^[1]

Table 1: Invariant Reactions in the Fe-Tb System

Reaction	Temperature (°C)	Composition (at. % Fe)
$L \leftrightarrow (\gamma\text{Fe}) + \text{Tb}_2\text{Fe}_{17}$	~1312	~89.5
$L + \text{Tb}_2\text{Fe}_{17} \leftrightarrow \text{Tb}_6\text{Fe}_{23}$	1276	~79.3
$L + \text{Tb}_6\text{Fe}_{23} \leftrightarrow \text{TbFe}_3$	1212	~75
$L + \text{TbFe}_3 \leftrightarrow \text{TbFe}_2$	1187	~66.7
$L \leftrightarrow (\beta\text{Tb}) + \text{TbFe}_2$	847	28

Data sourced from metallographic, X-ray diffraction, and differential thermal analysis studies.[\[1\]](#)

Table 2: Crystallographic Data of Fe-Tb Intermetallic Compounds

Compound	Pearson Symbol	Space Group	Prototype	Crystal System
TbFe ₂	cF24	Fd-3m	MgCu ₂	Cubic
TbFe ₃	hR36	R-3m	PuNi ₃	Rhombohedral
Tb ₆ Fe ₂₃	cF116	Fm-3m	Th ₆ Mn ₂₃	Cubic
Tb ₂ Fe ₁₇ (Tb-rich)	hR19	R-3m	Th ₂ Zn ₁₇	Rhombohedral
Tb ₂ Fe ₁₇ (Fe-rich)	hP38	P6 ₃ /mmc	Th ₂ Ni ₁₇	Hexagonal

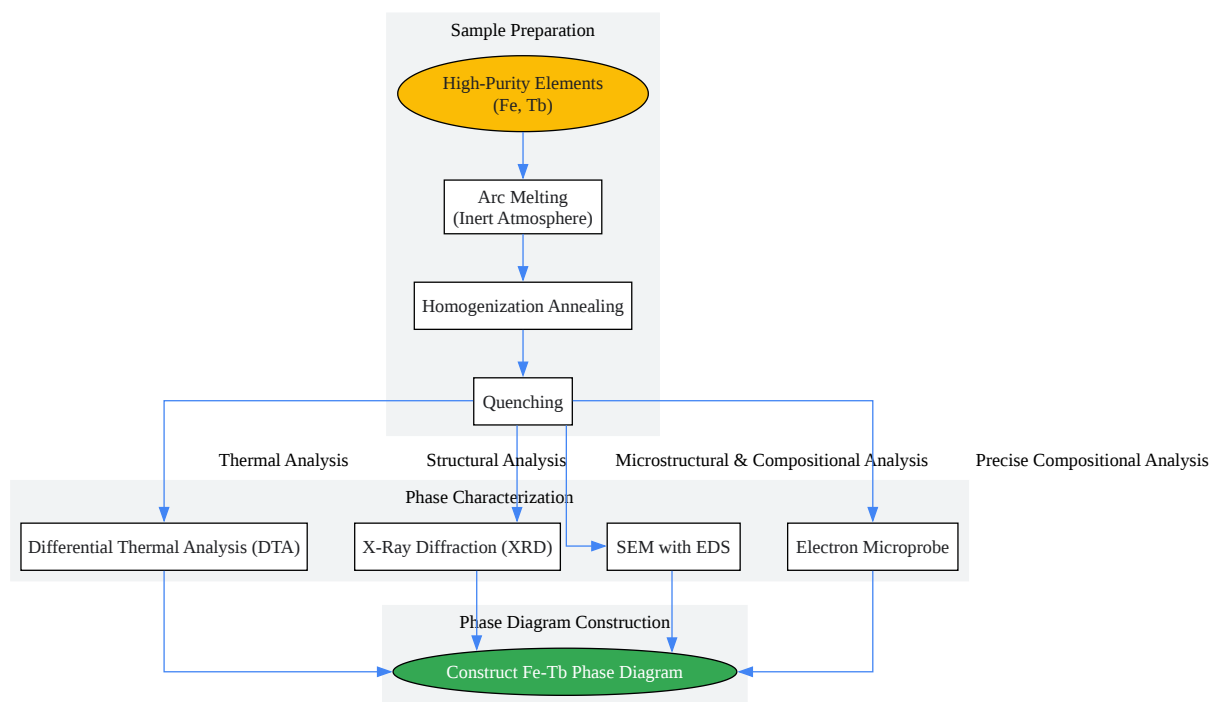
This data is compiled from various X-ray diffraction studies.[\[1\]](#)[\[2\]](#) The Tb₂Fe₁₇ compound exhibits a polymorphic transformation, appearing with the rhombohedral Th₂Zn₁₇ structure on the Tb-rich side and the hexagonal Th₂Ni₁₇ structure on the Fe-rich side of the stoichiometric composition.[\[1\]](#)

Experimental Determination of Phase Equilibria

The determination of the Fe-Tb phase diagram relies on a combination of experimental techniques to identify phase transitions and characterize the crystal structures of the present phases.

3.1. Sample Preparation

A typical experimental workflow for studying phase equilibria begins with the preparation of alloy samples with varying compositions.



[Click to download full resolution via product page](#)

Fig. 1: Experimental workflow for phase diagram determination.

Detailed Methodologies:

- **Arc Melting:** High-purity iron and terbium are weighed to the desired atomic percentages and melted in an arc furnace under an inert argon atmosphere to prevent oxidation.^[2] The samples are typically melted multiple times to ensure homogeneity.^[3]
- **Homogenization Annealing:** The as-cast alloy samples are sealed in quartz or tantalum crucibles under vacuum and annealed at a high temperature (e.g., 500°C for 720 hours) for an extended period to achieve chemical and structural equilibrium.^[2]
- **Quenching:** After annealing, the samples are rapidly cooled (quenched) in water or another suitable medium to retain the high-temperature phase structure at room temperature for analysis.^[2]

3.2. Analytical Techniques

- **Differential Thermal Analysis (DTA):** DTA is employed to determine the temperatures of phase transformations, such as eutectic, peritectic, and melting points.^{[1][3]} The sample is heated or cooled at a controlled rate, and the temperature difference between the sample and a reference material is measured. Endothermic and exothermic events correspond to phase transitions.
- **X-Ray Diffraction (XRD):** XRD is used to identify the crystal structures of the phases present in the annealed and quenched samples.^{[1][2][3]} By analyzing the diffraction patterns, the lattice parameters and space groups of the intermetallic compounds and solid solutions can be determined.
- **Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS):** SEM provides high-resolution images of the microstructure of the alloys, revealing the morphology and distribution of the different phases.^[3] EDS allows for the semi-quantitative chemical analysis of these phases.
- **Electron Microprobe Analysis (EMPA):** EMPA is a quantitative technique used to determine the precise elemental composition of the individual phases within the microstructure.^[1] This

is crucial for establishing the solubility limits and the stoichiometry of the intermetallic compounds.

The Iron-Terbium Phase Diagram

The Fe-Tb phase diagram, constructed from the data obtained through the aforementioned experimental techniques, illustrates the stable phases as a function of temperature and composition.



[Click to download full resolution via product page](#)

Fig. 2: Schematic representation of the Fe-Tb phase diagram.

Conclusion

The iron-terbium system is a well-characterized binary alloy system with four key intermetallic compounds. The phase relationships have been established through a combination of thermal

analysis, X-ray diffraction, and microstructural analysis. The data presented in this guide, including the invariant reaction temperatures and crystallographic information, provide a fundamental basis for the development of Fe-Tb based materials for advanced technological applications. The experimental protocols outlined herein represent standard methodologies for the characterization of metallic phase diagrams.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cris.bgu.ac.il [cris.bgu.ac.il]
- 2. Al-Fe-Tb (aluminum-iron-terbium) - ProQuest [proquest.com]
- 3. Solidification Behavior of Dy-Tb-Fe Alloys through Experimental Study and Thermodynamic Calculation [mdpi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Iron-Terbium Phase Equilibria]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15486611#iron-terbium-phase-equilibria>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com